

CAS number 5514-24-9 properties

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Compound of Interest

Compound Name:	1-Ethyl-1-methylhydrazine hydrochloride
CAS No.:	5514-24-9
Cat. No.:	B1382369

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Whitepaper: Physicochemical Profiling and Synthetic Workflows for CAS 5514-24-9 (**1-Ethyl-1-methylhydrazine Hydrochloride**)

Executive Summary

As a Senior Application Scientist in early-stage drug discovery, I frequently evaluate hydrazine derivatives for the construction of complex nitrogenous heterocycles. CAS 5514-24-9 (**1-ethyl-1-methylhydrazine hydrochloride**) is a highly versatile, unsymmetrical dialkylhydrazine salt. Unlike its volatile free base counterpart (CAS 4986-48-5), the hydrochloride salt offers superior benchtop stability^{[1][2]}. This stability makes it the preferred reagent for synthesizing pyrazolium salts, triazoles, and zwitterionic aminimides. This technical guide unpacks its physicochemical properties, structural advantages, and provides field-validated protocols for its application in pharmaceutical synthesis.

Physicochemical Properties & Molecular Descriptors

The physical state of a reagent dictates its handling, safety, and stoichiometric precision. 1-Ethyl-1-methylhydrazine in its free base form is a volatile liquid that is highly prone to rapid

oxidation and degradation[3]. By utilizing the hydrochloride salt (CAS 5514-24-9), we trap the hydrazine as a stable, crystalline solid[1]. This fundamental shift in physical state prevents degradation and ensures exact molar equivalents can be weighed during high-throughput screening and scale-up.

Table 1: Comparative Physicochemical Data

Property	1-Ethyl-1-methylhydrazine HCl (Salt)	1-Ethyl-1-methylhydrazine (Free Base)
CAS Registry Number	5514-24-9[1]	4986-48-5[2]
Molecular Formula	C3H11ClN2[4]	C3H10N2[2]
Molecular Weight	110.59 g/mol [4]	74.13 g/mol [2]
SMILES	CCN(C)N.Cl	CCN(C)N[2]
InChIKey	N/A	ZFSFKYIBIOKXKI-UHFFFAOYSA-N[2]
Topological Polar Surface Area	N/A	29.3 Å²[2]

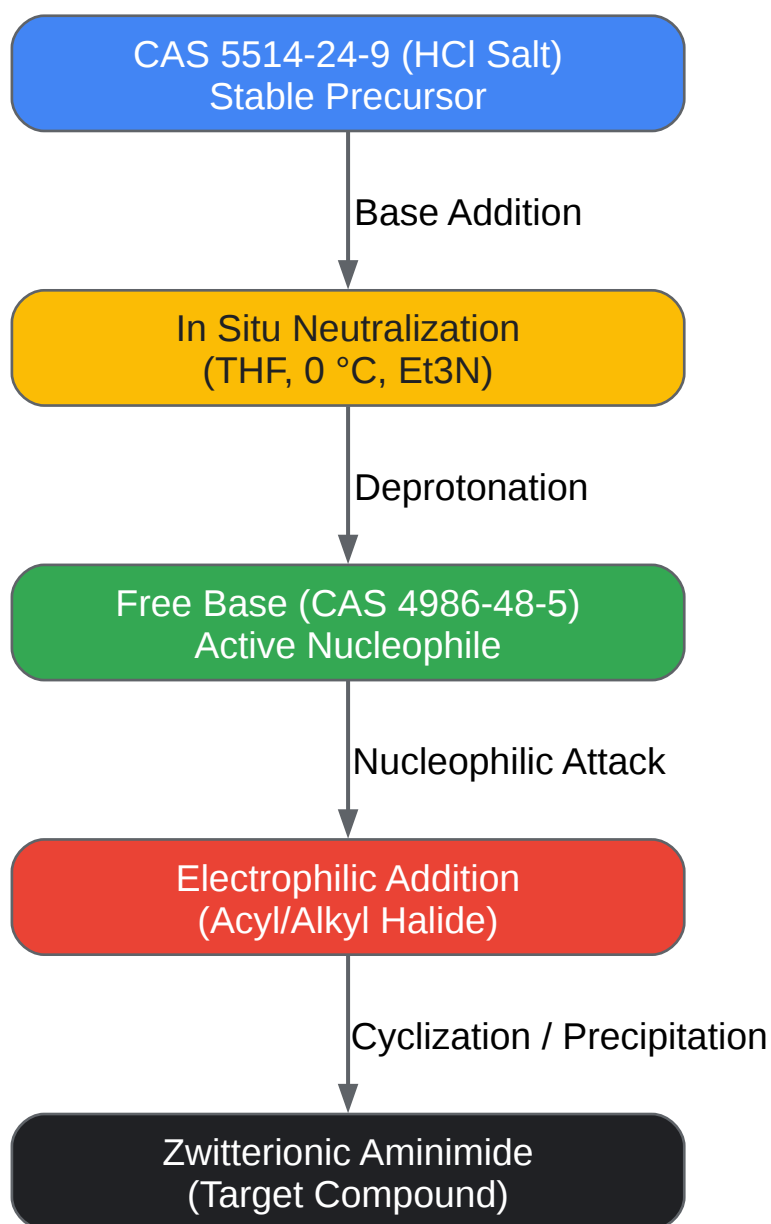
Strategic Applications in Drug Development

The structural asymmetry of 1-ethyl-1-methylhydrazine makes it an exceptional building block for structure-activity relationship (SAR) optimization.

- **Kinase & Protease Inhibitors:** The incorporation of an ethyl group (compared to the ubiquitous dimethylhydrazine) subtly increases the lipophilicity (clogP) and alters the steric bulk of the resulting heterocycle. This precise structural tuning has been leveraged in the development of highly selective β -tryptase inhibitors for asthma treatment[5].
- **Aminimide Peptidomimetics:** Aminimides are zwitterionic functional groups (N^+-N^-) that serve as stable isosteres for peptide bonds. CAS 5514-24-9 is a critical precursor in the modular synthesis of these compounds, reacting with acyl halides to form stable, biologically active peptidomimetics used in combinatorial chemistry[6].

Experimental Workflows and Self-Validating Protocols

To ensure reproducibility, experimental design must account for the reactivity of the hydrazine nucleophile. Below are field-proven methodologies detailing the causality behind each step.



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Workflow for the modular synthesis of aminimides utilizing **1-ethyl-1-methylhydrazine hydrochloride**.

Protocol A: Modular Synthesis of Aminimides

Causality & Logic: The reaction must be initiated at 0 °C. The nucleophilic attack of the liberated unsymmetrical hydrazine on an acyl derivative is highly exothermic. Strict thermal control prevents the thermal degradation of the hydrazine and suppresses competing side reactions (e.g., over-alkylation)[6].

Step-by-Step Methodology:

- **Preparation:** Suspend 1.0 equivalent of CAS 5514-24-9 in anhydrous tetrahydrofuran (THF) under an inert argon atmosphere.
- **In Situ Neutralization:** Cool the suspension to 0 °C using an ice bath. Add 1.1 equivalents of a non-nucleophilic base (e.g., triethylamine or N,N-diisopropylethylamine) dropwise.
 - **Self-Validation Check:** The dissolution of the suspension or the formation of a fine triethylamine hydrochloride precipitate confirms the successful liberation of the free base (CAS 4986-48-5).
- **Electrophilic Addition:** Slowly add 0.95 equivalents of the target electrophile (e.g., a 2-bromoacetyl derivative) dissolved in THF dropwise over 15 minutes[6].
- **Maturation:** Maintain stirring at 0 °C for 15 minutes, then remove the ice bath and allow the reaction to warm to room temperature overnight.
- **Isolation:** Filter the resulting suspension.
 - **Self-Validation Check:** The target aminimide diastereomers will typically precipitate as a white solid from the THF solution, allowing for straightforward isolation via vacuum filtration[6].

Protocol B: Synthesis of Pyrazolium Salts

Causality & Logic: When reacting an N,N-disubstituted hydrazine with a 1,3-diketone, standard pyrazole formation is arrested at the quaternization stage. Because both nitrogen atoms are alkylated, the final dehydration step yields a positively charged pyrazolium salt rather than a neutral pyrazole.

Step-by-Step Methodology:

- Dissolution: Dissolve CAS 5514-24-9 in absolute ethanol.
- Condensation: Add 1.0 equivalent of the chosen 1,3-diketone (e.g., acetylacetone).
- Reflux: Heat the mixture to reflux (approx. 78 °C) for 4-6 hours. The acidic proton from the hydrochloride salt catalyzes the initial imine formation.
- Crystallization: Cool the mixture to 0 °C to induce the crystallization of the 1-ethyl-1-methylpyrazolium chloride salt. Filter and wash with cold ether.

Safety, Handling, and Environmental Impact

Hydrazine derivatives possess significant toxicity and are suspected carcinogens.

- PPE & Engineering Controls: All manipulations involving CAS 5514-24-9 must be conducted in a certified chemical fume hood. Nitrile gloves (double-gloved) and safety goggles are mandatory.
- Storage: Store the hydrochloride salt in a tightly sealed container under an inert atmosphere, away from strong oxidizing agents to prevent exothermic decomposition.

References

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